

A Comparative Performance Analysis of Mycaminosyltylonolide and Other 16-Membered Macrolides

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Compound of Interest		
Compound Name:	Mycaminosyltylonolide	
Cat. No.:	B1235343	Get Quote

This guide provides a detailed comparison of the performance of 5-O-**Mycaminosyltylonolide** (OMT) against other notable 16-membered macrolide antibiotics, including its parent compound Tylosin, as well as Josamycin and Spiramycin. The analysis focuses on antibacterial efficacy, supported by experimental data and methodologies, to offer a valuable resource for researchers, scientists, and drug development professionals.

Antibacterial Activity: A Quantitative Comparison

The primary measure of an antibiotic's efficacy is its Minimum Inhibitory Concentration (MIC), the lowest concentration of the drug that prevents visible growth of a bacterium. The data below, compiled from various studies, compares the in vitro activity of **Mycaminosyltylonolide** (and its derivatives), Tylosin, Josamycin, and Spiramycin against a panel of Gram-positive and Gram-negative bacteria. Lower MIC values indicate higher potency.

Data Presentation: Comparative MIC Values (µg/mL)



Antibiotic	Staphylo coccus aureus	Streptoco ccus uberis	Streptoco ccus pneumon iae	Mycoplas ma hyopneu moniae	Escheric hia coli	Klebsiella pneumoni ae
Mycaminos yltylonolide (OMT) Derivatives	0.5 - 1[1]	0.5[1]	N/A	N/A	8 - 16[1]	16[1]
Tylosin	0.125 - >128[2]	0.125 - >128[2]	0.125 - 64[3]	0.016 - 0.06[4]	>64	>64
Josamycin	≤0.39[5]	N/A	MIC ≤ Lowest[6]	N/A	Inactive[6]	N/A
Spiramycin	0.031 - 0.063[7]	N/A	N/A	0.06 - 0.25[4]	Highly Resistant[8]	N/A

Note: Data for **Mycaminosyltylonolide** derivatives (specifically 2f and 2k) are presented, which have shown an expanded spectrum of activity against Gram-negative bacteria compared to the parent compound, Tylosin.[1][9] The activity of the base compound, 5-O-**mycaminosyltylonolide** (OMT), is often limited against Gram-negative bacteria unless combined with a potentiator like an efflux pump inhibitor.[10][11]

Experimental Protocol: Broth Microdilution for MIC Determination

The MIC values presented are typically determined using the broth microdilution method, a standardized protocol in microbiology.

Methodology:

• Preparation of Antibiotic Solutions: A stock solution of the macrolide is prepared and then serially diluted in a liquid growth medium (e.g., Mueller-Hinton Broth) in a 96-well microtiter plate to obtain a range of concentrations.

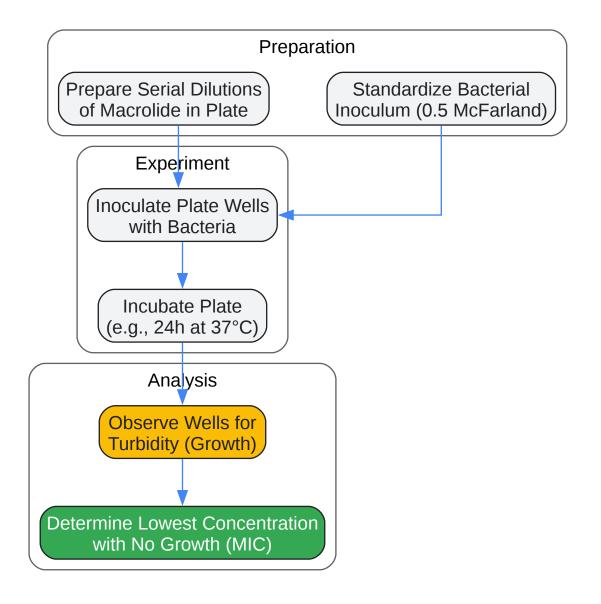




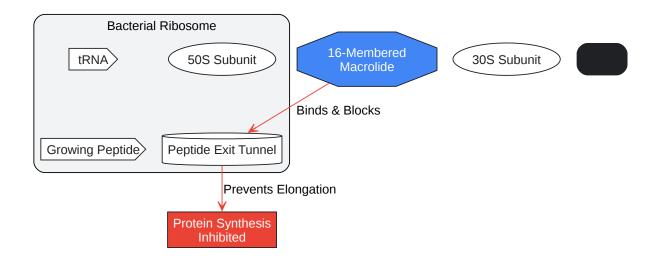


- Inoculum Preparation: The bacterial strain to be tested is cultured to a specific density
 (typically standardized to 0.5 McFarland, which corresponds to approximately 1.5 x 10⁸
 CFU/mL). This suspension is then diluted to achieve a final concentration of about 5 x 10⁵
 CFU/mL in each well of the microtiter plate.
- Inoculation and Incubation: The prepared bacterial suspension is added to each well
 containing the diluted antibiotic. A positive control (bacteria with no antibiotic) and a negative
 control (broth with no bacteria) are also included. The plate is then incubated under
 appropriate conditions (e.g., 35-37°C for 18-24 hours).
- MIC Determination: After incubation, the plate is visually inspected for bacterial growth (turbidity). The MIC is recorded as the lowest concentration of the antibiotic at which there is no visible growth.

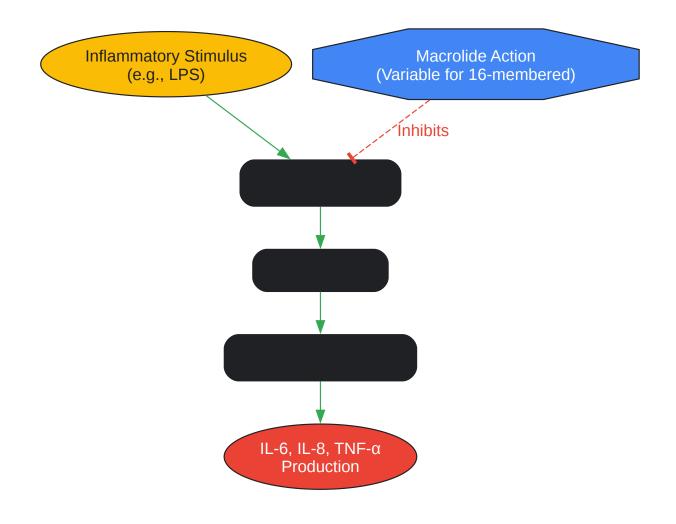












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